

Essential Safety and Logistics for Handling 6-Azaindole

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Compound of Interest

Compound Name: 6-Azaindole

Cat. No.: B1212597

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **6-Azaindole**, a key heterocyclic compound used in drug discovery and organic synthesis.^[1] The following procedural steps and data are designed to build a foundation of safety and trust in your laboratory operations.

Hazard Identification and Classification

6-Azaindole is classified with several hazards that necessitate careful handling. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-Azaindole** presents the following hazards:

- Acute toxicity - Oral (Category 4): Harmful if swallowed.^{[2][3][4]}
- Skin irritation (Category 2): Causes skin irritation.^{[2][3][5]}
- Serious eye damage/eye irritation: Causes serious eye irritation or damage.^{[2][5]}
- Specific target organ toxicity — single exposure (Category 3): May cause respiratory irritation.^{[2][5][6]}

The signal word for **6-Azaindole** is "Danger" or "Warning".^{[2][6]}

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to minimize exposure when handling **6-Azaindole**. The following PPE is recommended:

- Eye and Face Protection: Wear safety glasses with side-shields that conform to EN166 or NIOSH-approved safety goggles.[7][8]
- Skin Protection:
 - Gloves: Chemical-impermeable gloves must be worn.[7][9] Always inspect gloves prior to use and use a proper glove removal technique to avoid skin contact.[7] Dispose of contaminated gloves after use in accordance with laboratory best practices and local regulations.[7]
 - Body Protection: Wear suitable protective clothing to prevent skin contact.[2][8][9] In the event of skin contact, immediately remove all contaminated clothing and rinse the affected area with plenty of water.[8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[10] Work should be conducted under a fume hood to avoid inhaling dust, vapor, or mist.[8]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential for maintaining a safe laboratory environment.

Engineering Controls:

- Handle **6-Azaindole** in a well-ventilated area.[2][9]
- Use appropriate exhaust ventilation at places where dust is formed.[7]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [8]

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[2][7][9]

- Avoid the formation and inhalation of dust and aerosols.[2][7][9]
- Do not eat, drink, or smoke when using this product.[2][4]
- Wash hands thoroughly after handling.[2][4][8]
- Use non-sparking tools and take precautionary measures against electrostatic discharge.[2][8]

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated place.[7][8]
- Keep the container tightly closed.[2][7][8]
- **6-Azaindole** is air and light sensitive; protect from light and store away from air.[5]
- Recommended storage temperature is between 0 - 8 °C.[1][7]
- Handle and store under an inert gas.[7]

First-Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4][8][9]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4][9]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[4][9]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4][9]

Spill and Disposal Plan

Accidental Release Measures:

- Evacuate personnel to a safe area.[4][9]
- Wear appropriate personal protective equipment, including respiratory protection, chemical-impermeable gloves, and eye protection.[4][9]
- Avoid dust formation and breathing vapors, mist, or gas.[4][9]
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [7][9]
- Pick up and arrange disposal without creating dust. You can use a high-efficiency vacuum cleaner or sweep up and shovel the material.[7][8]
- Keep the collected material in a suitable, closed container for disposal.[7]

Disposal Considerations:

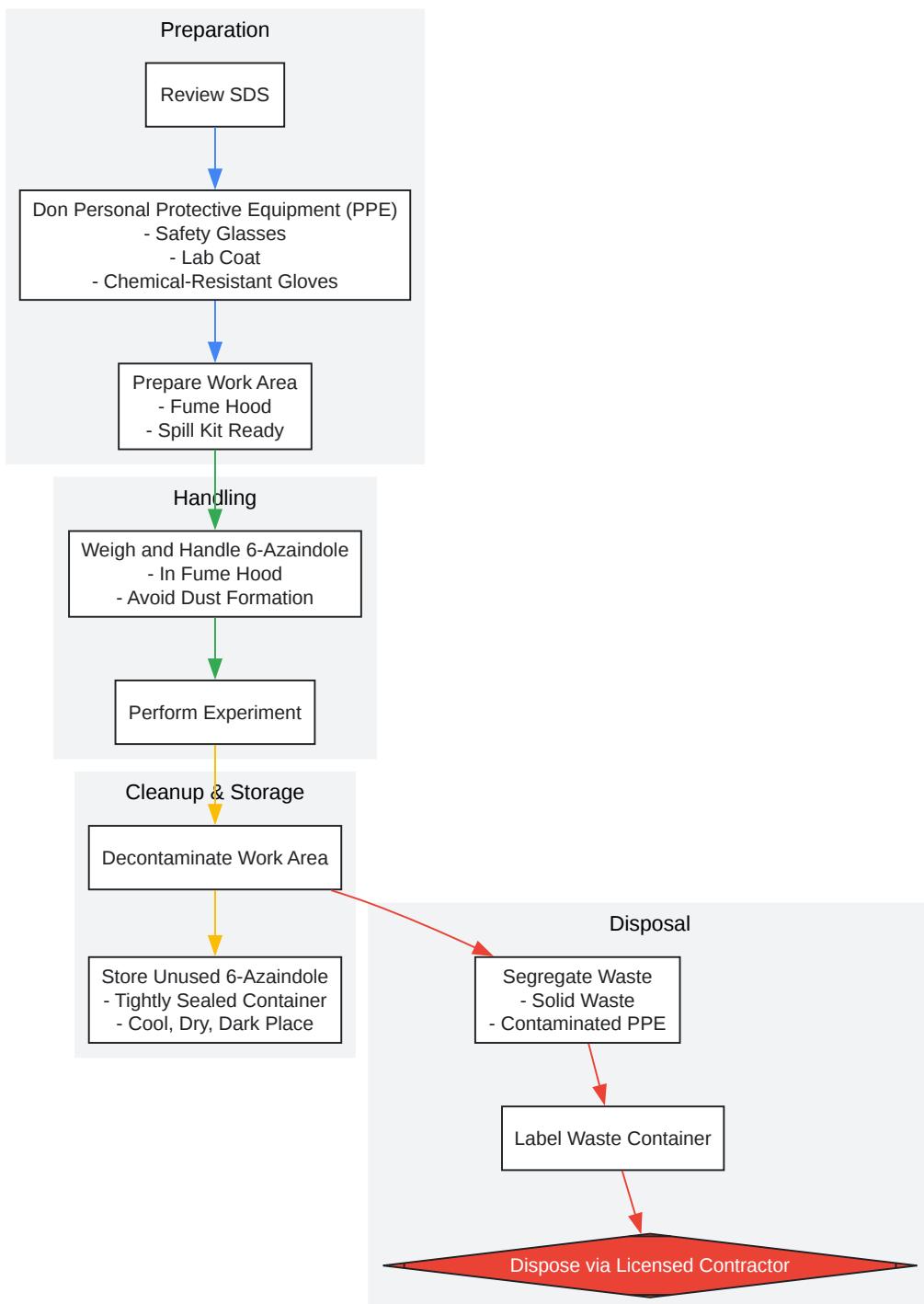
- Dispose of unused product and contaminated materials by offering them to a licensed professional waste disposal company.[7][8]
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Always dispose of contents and containers in accordance with local, regional, national, and international regulations.[8]

Summary of 6-Azaindole Properties and Hazards

Property	Value
Chemical Name	1H-Pyrrolo[2,3-c]pyridine, 6-Azaindole
CAS Number	271-29-4[1][2]
Molecular Formula	C ₇ H ₆ N ₂ [1][2]
Molecular Weight	118.14 g/mol [1][2]
Appearance	Solid; Purple to pale brown crystalline powder[1][2]
Melting Point	134 - 140 °C[1][2]
Solubility	Soluble in methanol and chloroform; hardly soluble in water[2][5]
Hazard Statements	H302: Harmful if swallowedH315: Causes skin irritationH318/H319: Causes serious eye damage/irritationH335: May cause respiratory irritation[2][6]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P317, P302+P352, P304+P340, P305+P351+P338, P403+P233, P405, P501[2][3][4][8]

Workflow for Handling and Disposal of 6-Azaindole

Workflow for Handling and Disposal of 6-Azaindole

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **6-Azaindole**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 6-Azaindole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1212597#personal-protective-equipment-for-handling-6-azaindole>

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